

Application Notes and Protocols: N-Phthaloylglycine in the Synthesis of Coordination Compounds

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Compound of Interest

Compound Name: *N-Phthaloylglycine*

Cat. No.: *B554711*

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These application notes provide a comprehensive overview of the use of **N-Phthaloylglycine** as a ligand in the synthesis of coordination compounds. The following sections detail the synthesis of **N-Phthaloylglycine**, its metal complexes, their characterization, and potential applications, particularly focusing on their antimicrobial properties.

Introduction

N-Phthaloylglycine, a derivative of the amino acid glycine, serves as a versatile ligand in coordination chemistry.^{[1][2]} The presence of a carboxylic acid group allows it to coordinate with a variety of metal ions, typically acting as a bidentate ligand through the carboxylate oxygens.^{[1][3]} The phthalimide group, often used as a protecting group in peptide synthesis, provides a rigid backbone and can influence the overall structure and properties of the resulting metal complexes.^[1] These coordination compounds are of significant interest due to their potential biological activities, including antimicrobial and antifungal properties, which may be enhanced upon chelation of the metal ion. The study of such complexes also provides insights into metal-protein interactions.

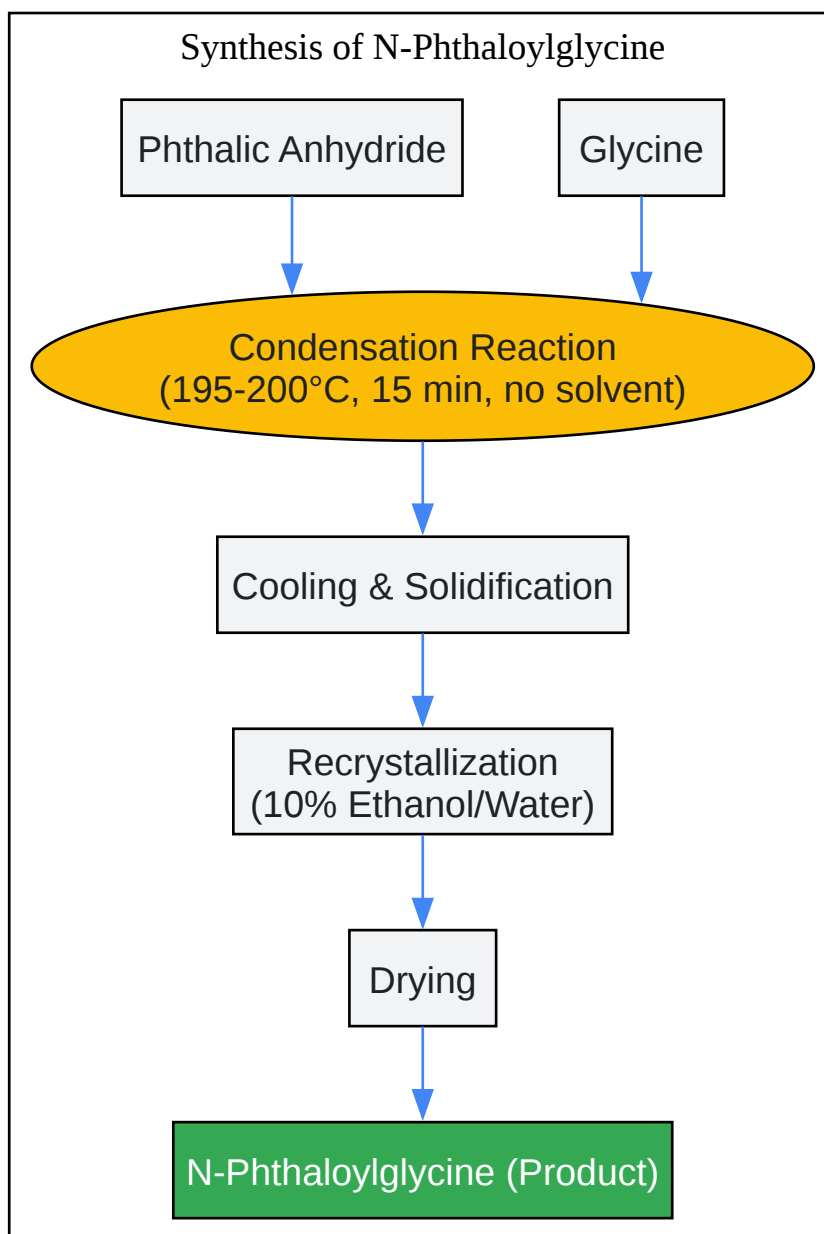
Synthesis of N-Phthaloylglycine

N-Phthaloylglycine can be synthesized via the condensation reaction of phthalic anhydride and glycine.

Experimental Protocol: Synthesis of N-Phthaloylglycine

- **Reaction Setup:** In a suitable reaction vessel, combine equimolar amounts of phthalic anhydride and glycine.
- **Heating:** Heat the mixture to 195-200°C for approximately 15 minutes in the absence of a solvent.
- **Solidification:** Allow the reaction mixture to cool, which results in the solidification of the product.
- **Recrystallization:** Recrystallize the solid product from a 10% v/v ethanol-water mixture.
- **Drying:** Dry the resulting white crystalline precipitate in a desiccator over anhydrous calcium chloride.

A general workflow for the synthesis of **N-Phthaloylglycine** is depicted below.



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Caption: Workflow for the synthesis of **N-Phthaloylglycine**.

Synthesis of N-Phthaloylglycine Coordination Compounds

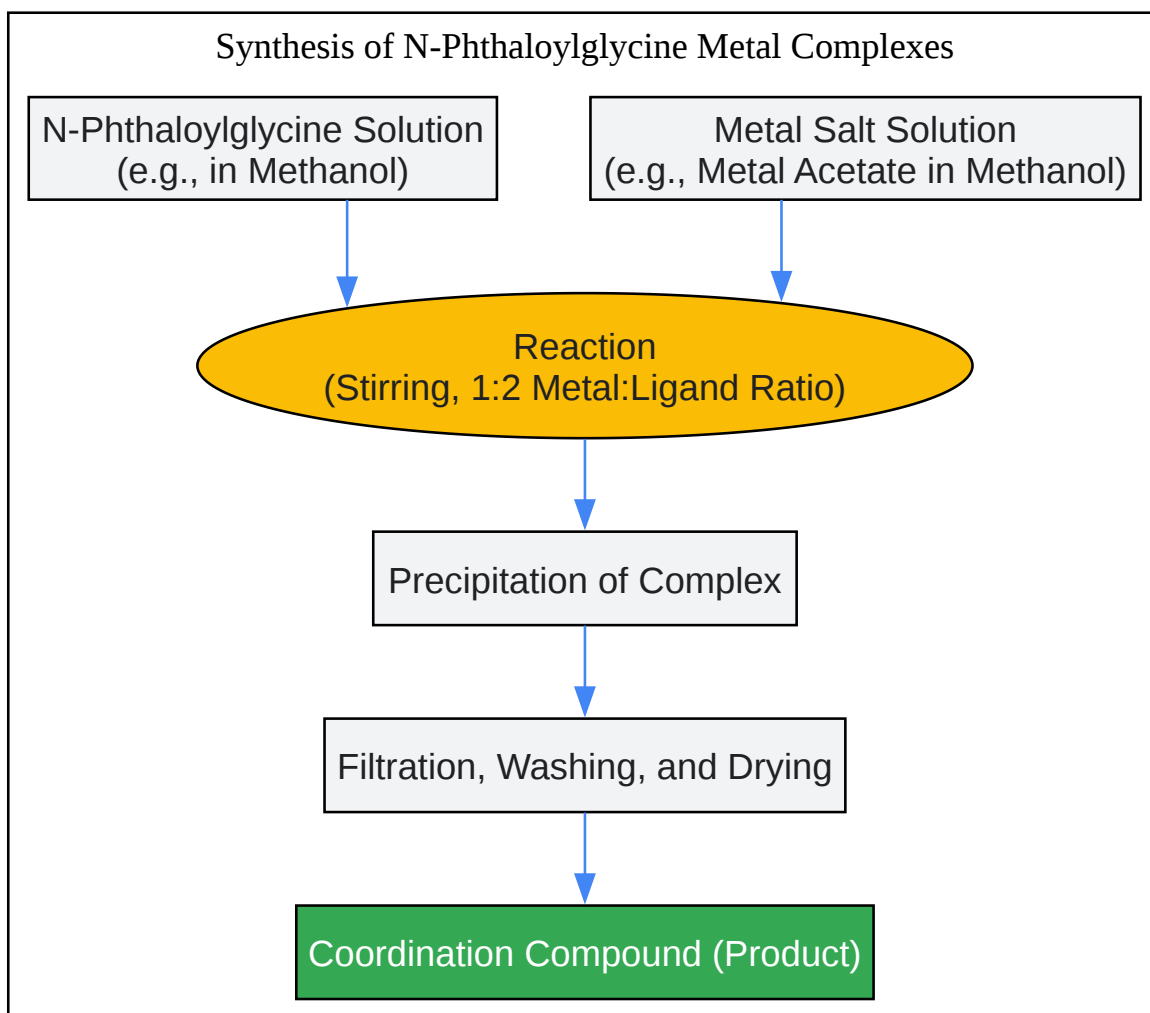
N-Phthaloylglycine readily forms coordination complexes with various transition metal ions in solution. A general procedure involves the reaction of a metal salt with **N-Phthaloylglycine** in a

suitable solvent.

Experimental Protocol: General Synthesis of Metal Complexes

- **Ligand Solution:** Dissolve a specific molar amount of **N-Phthaloylglycine** in a suitable solvent, such as methanol.
- **Metal Salt Solution:** In a separate vessel, dissolve the corresponding metal salt (e.g., acetates of Zn(II), Ni(II), Cu(II)) in the same solvent. For some metals like Cu(II), Ag(I), Cd(II), Hg(II), and Pb(II), an aqueous methanolic solution can be used.
- **Reaction:** Add the metal salt solution dropwise to the stirring ligand solution. The molar ratio of metal to ligand is typically 1:2.
- **Precipitation:** The formation of the complex is often indicated by a color change and the formation of a precipitate.
- **Isolation:** The resulting precipitate is collected by filtration, washed with the solvent, and dried.

The general workflow for the synthesis of these coordination compounds is illustrated in the following diagram.



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Caption: General workflow for synthesizing coordination compounds.

Characterization of N-Phthaloylglycine and its Coordination Compounds

A variety of analytical techniques are employed to characterize the synthesized ligand and its metal complexes.

Table 1: Physicochemical and Spectroscopic Data for **N-Phthaloylglycine** and its Metal Complexes

Compound	Formula	M.Wt. (g/mol)	Color	M.Pt. (°C)	Yield (%)
N-Phthaloylglycine (PHG)	C ₁₀ H ₇ NO ₄	205.17	White	191-192	96
--INVALID-LINK-- ₂	C ₂₄ H ₂₄ N ₂ O ₁₄ Ni	627.15	Greenish-blue	201-203	80
--INVALID-LINK-- ₂	C ₂₄ H ₂₄ N ₂ O ₁₄ Zn	633.84	White	220-222	85

Data sourced from Adedibu, C. Tella, et al. (2012).

Table 2: Key Infrared Spectral Data (cm⁻¹) for **N-Phthaloylglycine** and its Complexes

Compound	$\nu(\text{O-H})$	$\nu(\text{C=O})$ of Carboxyl	$\nu(\text{C=O})$ of Phthalimide	$\nu(\text{M-O})$
N-Phthaloylglycine (PHG)	3560	1731	1770, 1713	-
--INVALID-LINK-- ₂	3400	1629	1776, 1710	574
--INVALID-LINK-- ₂	3421	1625	1774, 1709	532

Data sourced from Adedibu, C. Tella, et al. (2012). The shift in the $\nu(\text{C=O})$ of the carboxyl group to lower frequencies in the complexes indicates coordination of the metal ion through the carboxylate oxygen. The appearance of a new band in the low-frequency region is attributed to the M-O stretching vibration.

Applications in Antimicrobial Studies

The synthesized coordination compounds often exhibit enhanced biological activity compared to the free ligand.

Experimental Protocol: Antimicrobial Screening (Agar Well Diffusion Method)

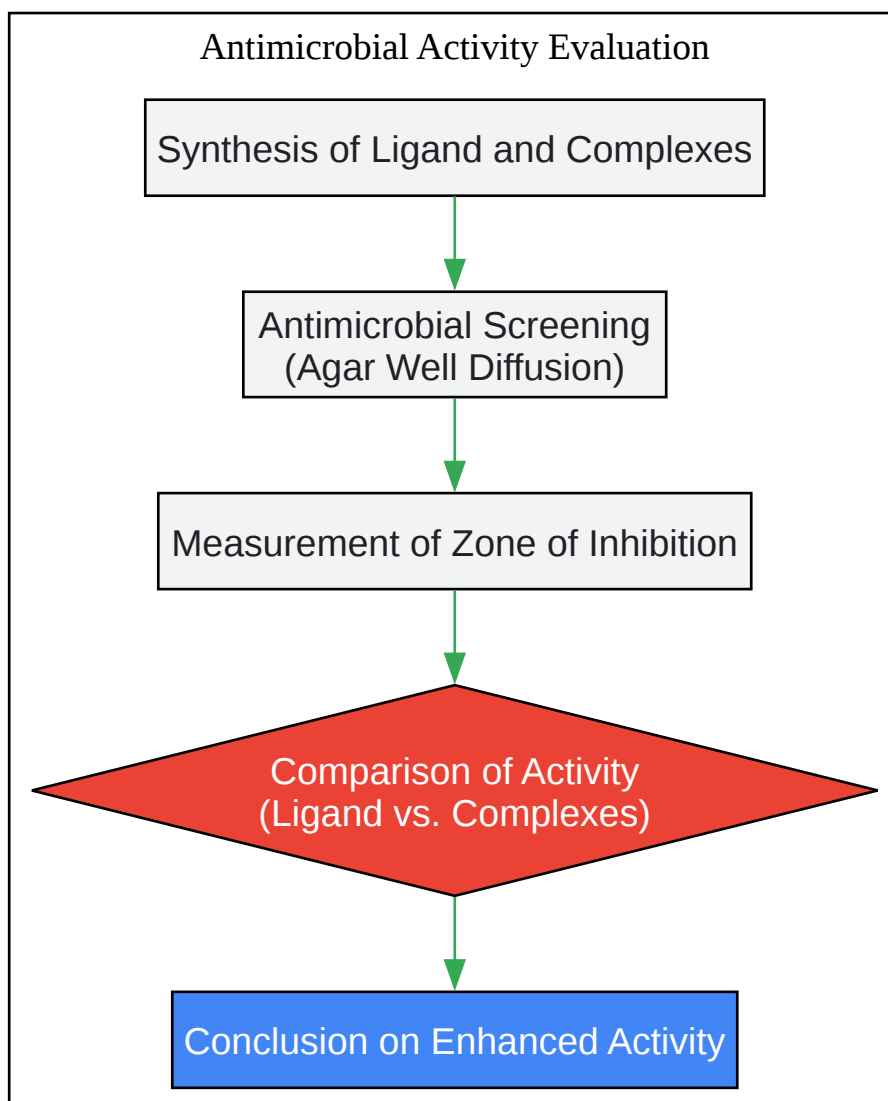
- **Preparation of Media:** Prepare nutrient agar plates for bacteria and potato dextrose agar plates for fungi.
- **Inoculation:** Aseptically spread the microbial cultures on the surface of the agar plates.
- **Well Preparation:** Create wells of a specific diameter in the agar plates using a sterile cork borer.
- **Sample Loading:** Add a defined concentration of the test compounds (ligand and metal complexes) dissolved in a suitable solvent (e.g., DMSO) into the wells.
- **Incubation:** Incubate the bacterial plates at 37°C for 24 hours and the fungal plates at 28°C for 48 hours.
- **Measurement:** Measure the diameter of the zone of inhibition around each well.

Table 3: Antimicrobial Activity of **N-Phthaloylglycine** and its Metal Complexes (Zone of Inhibition in mm)

Compound	P. aeruginosa	E. coli	S. aureus	C. albicans
N-Phthaloylglycine (PHG)	10	12	11	10
--INVALID-LINK-- 2	15	16	14	13
--INVALID-LINK-- 2	14	15	13	12

Data sourced from Adedibu, C. Tella, et al. (2012). The results indicate that the metal complexes show greater antimicrobial activity than the parent ligand.

The logical relationship for the evaluation of antimicrobial activity is presented below.



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Caption: Logical flow for antimicrobial evaluation.

Conclusion

N-Phthaloylglycine is a valuable and accessible ligand for the synthesis of coordination compounds with interesting structural features and promising biological activities. The protocols outlined in these notes provide a foundation for the synthesis, characterization, and evaluation of these metal complexes, which can be further explored for various applications in medicinal and materials chemistry.

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References

- 1. jofamericanscience.org [jofamericanscience.org]
- 2. elixirpublishers.com [elixirpublishers.com]
- 3. Coordination Compounds of n-phthaloylglycine and n-phthaloyltyrosine and their antimicrobial activities. [kwasuspace.kwasu.edu.ng]
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